

# An In-depth Technical Guide to the Physicochemical Properties of (R)-(-)-1-Aminoindan

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## Compound of Interest

Compound Name: (R)-(-)-1-Aminoindan

Cat. No.: B026639

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## Introduction: The Significance of (R)-(-)-1-Aminoindan

**(R)-(-)-1-Aminoindan** (CAS: 10277-74-4) is a chiral primary amine that serves as a pivotal structural motif and building block in medicinal chemistry and asymmetric synthesis.<sup>[1][2]</sup> Its rigid, bicyclic framework and stereochemically defined amine group make it an invaluable precursor for a range of pharmacologically active agents, including intermediates for drugs such as Abacavir and N-[1-(R)-Indanyl]adenosine.<sup>[2][3]</sup> Furthermore, its derivatives are widely employed as chiral ligands in catalytic processes.<sup>[1]</sup>

An accurate understanding of the fundamental physicochemical properties of **(R)-(-)-1-Aminoindan**, specifically its melting and boiling points, is paramount for its effective use in a laboratory or manufacturing setting. These parameters govern critical processes such as purification, reaction condition selection, material handling, and formulation. This guide provides a detailed examination of these properties, the underlying molecular principles that dictate them, and rigorous protocols for their experimental verification.

## Core Physicochemical Data

The physical state of **(R)-(-)-1-Aminoindan** at ambient temperature can be ambiguous, as its melting point is very close to standard room temperature. Literature and supplier data report it as both a clear, colorless to slightly yellow liquid and a white to off-white crystalline solid.[1][3][4] This variability underscores the importance of sample purity.

The critical physicochemical properties are summarized below:

Property	Value	Notes	Source(s)
Molecular Formula	C <sub>9</sub> H <sub>11</sub> N	[1][5]	
Molecular Weight	133.19 g/mol	[1][5]	
Melting Point	15 °C (lit.)	Some sources report a range of 30-35°C, likely due to purity differences.	[1][4][5][6]
Boiling Point	96-97 °C @ 8 mmHg	This is a reduced-pressure boiling point. The estimated boiling point at atmospheric pressure is 230°C.	[1][4][5]
Density	1.038 g/mL at 25 °C	[5]	
Appearance	Clear colorless to slightly yellow liquid OR White to off-white crystalline powder	The observed state depends on ambient temperature and purity.	[1][3][4]

## Theoretical Framework: The Molecular Basis for Melting and Boiling Points

The melting and boiling points of a compound are direct manifestations of the energy required to overcome the intermolecular forces (IMFs) holding its molecules together in the solid and liquid states, respectively.[7] For **(R)-(-)-1-Aminoindan**, the key forces are hydrogen bonding and van der Waals dispersion forces.

- Hydrogen Bonding: The primary amine ( $-\text{NH}_2$ ) group is the most significant contributor to the compound's IMFs. The nitrogen atom possesses a lone pair of electrons, and the N-H bonds are polarized, allowing each molecule to act as both a hydrogen bond donor and acceptor. This strong attraction is responsible for the relatively high boiling point compared to non-polar analogues of similar molecular weight.[8][9]
- Van der Waals Forces: The fused aromatic and aliphatic ring system of the indan core provides a substantial surface area. This allows for significant London dispersion forces— transient induced dipoles—between molecules, further strengthening the intermolecular cohesion.[9][10]
- Impact of Purity: The presence of impurities disrupts the regular, repeating arrangement of molecules within the crystal lattice. This disruption weakens the overall lattice energy, resulting in two observable effects: a depression of the melting point and a broadening of the melting point range.[7][11] A sharp melting range (e.g., 0.5-1.0 °C) is a reliable indicator of high purity.[11]
- Dependence on Pressure: A liquid boils when its vapor pressure equals the surrounding atmospheric pressure.[12] The boiling point of 96-97 °C for **(R)-(-)-1-Aminoindan** is reported at a reduced pressure of 8 mmHg. At standard atmospheric pressure (~760 mmHg), significantly more thermal energy is required for the vapor pressure to equal the external pressure, hence the much higher estimated boiling point.[8][12] Performing distillation under vacuum is a standard technique for high-boiling-point compounds that may be susceptible to thermal decomposition.

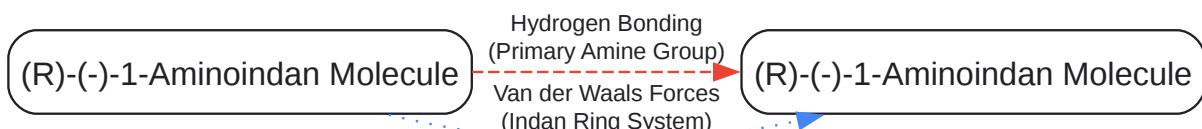


Figure 1: Key Intermolecular Forces in (R)-(-)-1-Aminoindan

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Caption: Intermolecular forces governing physical properties.

## Experimental Verification Protocols

To ensure accuracy and reproducibility, the determination of melting and boiling points must follow standardized, self-validating procedures.

## Protocol for Melting Point Determination

This protocol is designed for a digital melting point apparatus (e.g., Mel-Temp) and ensures high fidelity.

**Core Principle:** A crystalline solid is heated at a controlled, slow rate to observe the precise temperature range over which the solid-to-liquid phase transition occurs.

**Methodology:**

- **Sample Preparation:**
  - Ensure the sample is completely dry and in the form of a fine, homogeneous powder.[\[13\]](#) If the sample is liquid at room temperature, chill it in an ice bath to induce solidification before grinding.
  - Tap the open end of a capillary tube into the powder to collect a small amount of sample.
  - Tap the sealed end of the tube on a hard surface or drop it down a long glass tube to compact the sample into a dense plug of 1-2 mm height at the bottom.[\[7\]](#)[\[11\]](#) An improperly packed sample will heat unevenly.[\[14\]](#)
- **Instrument Calibration:**
  - Prior to measurement, verify the instrument's accuracy using a certified standard with a known, sharp melting point (e.g., benzoic acid).
- **Approximate Melting Point Determination:**
  - Place the loaded capillary into the heating block.
  - Set a rapid heating ramp (e.g., 10-15 °C/minute) to quickly identify an approximate melting range.[\[7\]](#) Note the temperature at which the sample begins to liquefy.
- **Accurate Melting Point Determination:**

- Allow the instrument to cool to at least 20 °C below the approximate melting point observed.
- Using a fresh sample in a new capillary tube, place it in the instrument.
- Rapidly heat to a temperature about 15 °C below the approximate melting point.
- Reduce the heating ramp to a rate of 1-2 °C/minute to ensure thermal equilibrium between the sample, heating block, and thermometer.
- Record T1: The temperature at which the first drop of liquid appears.
- Record T2: The temperature at which the last solid crystal disappears, leaving a clear liquid.<sup>[14]</sup>
- The reported melting point is the T1-T2 range.

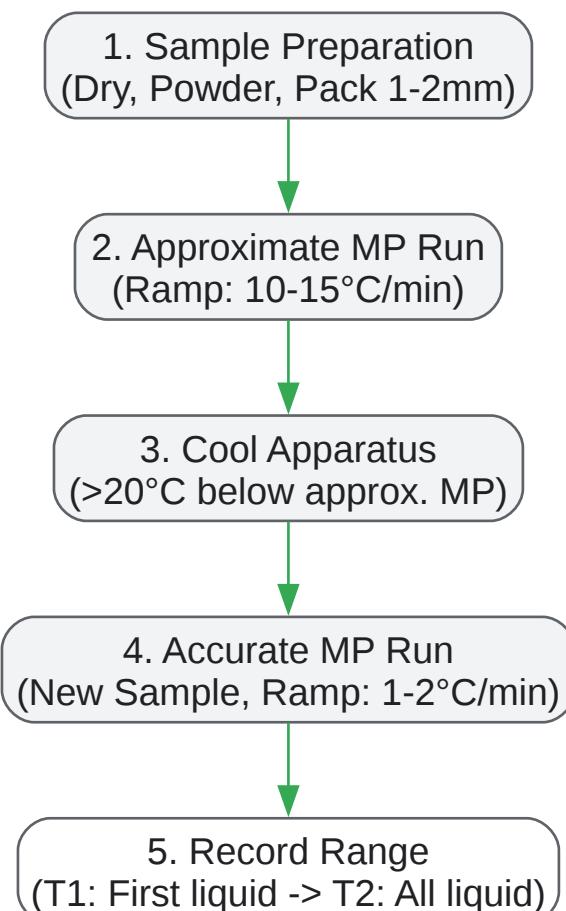


Figure 2: Workflow for Accurate Melting Point Determination

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Caption: Standard operating procedure for melting point analysis.

## Protocol for Reduced-Pressure Boiling Point Determination

**Core Principle:** The boiling point is determined in a sealed apparatus connected to a vacuum source and a manometer. The temperature at which the liquid's vapor pressure equals the system's internal pressure is the boiling point at that specific pressure.

**Methodology:**

- **Apparatus Assembly:**
  - Assemble a short-path distillation apparatus. Place the **(R)-(-)-1-Aminoindan** sample in the distillation flask with a magnetic stir bar or boiling chips to ensure smooth boiling.
  - Ensure the thermometer bulb is positioned just below the sidearm leading to the condenser to accurately measure the temperature of the vapor in equilibrium with the liquid.
  - Connect the apparatus to a vacuum pump via a cold trap. Crucially, connect a manometer (digital or mercury) between the trap and the apparatus to accurately measure the system pressure.
- **Procedure:**
  - Turn on the condenser fluid and begin stirring the sample.
  - Slowly and carefully open the vacuum source to evacuate the system. Adjust the vacuum until the pressure stabilizes at the desired level (e.g., 8 mmHg).
  - Begin gently heating the distillation flask using a heating mantle.
- **Observation and Recording:**

- Observe the sample carefully. The boiling point is the stable temperature reading on the thermometer when a steady stream of condensate is observed dripping from the thermometer bulb.
- Record both the temperature and the precise pressure reading from the manometer. Small fluctuations in pressure can significantly alter the boiling point.

## Conclusion

The melting point (15 °C) and reduced-pressure boiling point (96-97 °C @ 8 mmHg) of **(R)-(-)-1-Aminoindan** are defining physical constants directly linked to its molecular structure. The potent hydrogen bonding capability of its primary amine group, combined with van der Waals forces from its bicyclic core, dictates the energy required for phase transitions. For the drug development professional, precise knowledge and accurate experimental determination of these values are not merely academic; they are essential for developing robust and scalable processes for purification, synthesis, and formulation, ensuring the consistent quality and integrity of the final active pharmaceutical ingredient.

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